

A Comparative Guide to the Structure-Activity Relationship (SAR) of Spiro-Indole Compounds

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Compound of Interest

Compound Name: 3-(1,4-Dioxaspiro[4.5]dec-7-en-8-yl)-1H-indole

CAS No.: 143165-32-6

Cat. No.: B1272068

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The spiro-indole scaffold, particularly the spirooxindole core, represents a unique and privileged structure in medicinal chemistry. Its inherent three-dimensionality and rigid conformation allow for precise spatial orientation of functional groups, making it an ideal framework for targeting complex protein-protein interactions and enzyme active sites.[1][2] This guide provides an in-depth comparison of the structure-activity relationships for different classes of spiro-indole compounds, with a primary focus on the extensively studied inhibitors of the MDM2-p53 interaction, contrasted with compounds targeting other key cellular proteins.

The Spirooxindole-Pyrrolidine Scaffold as a Potent MDM2-p53 Inhibitor

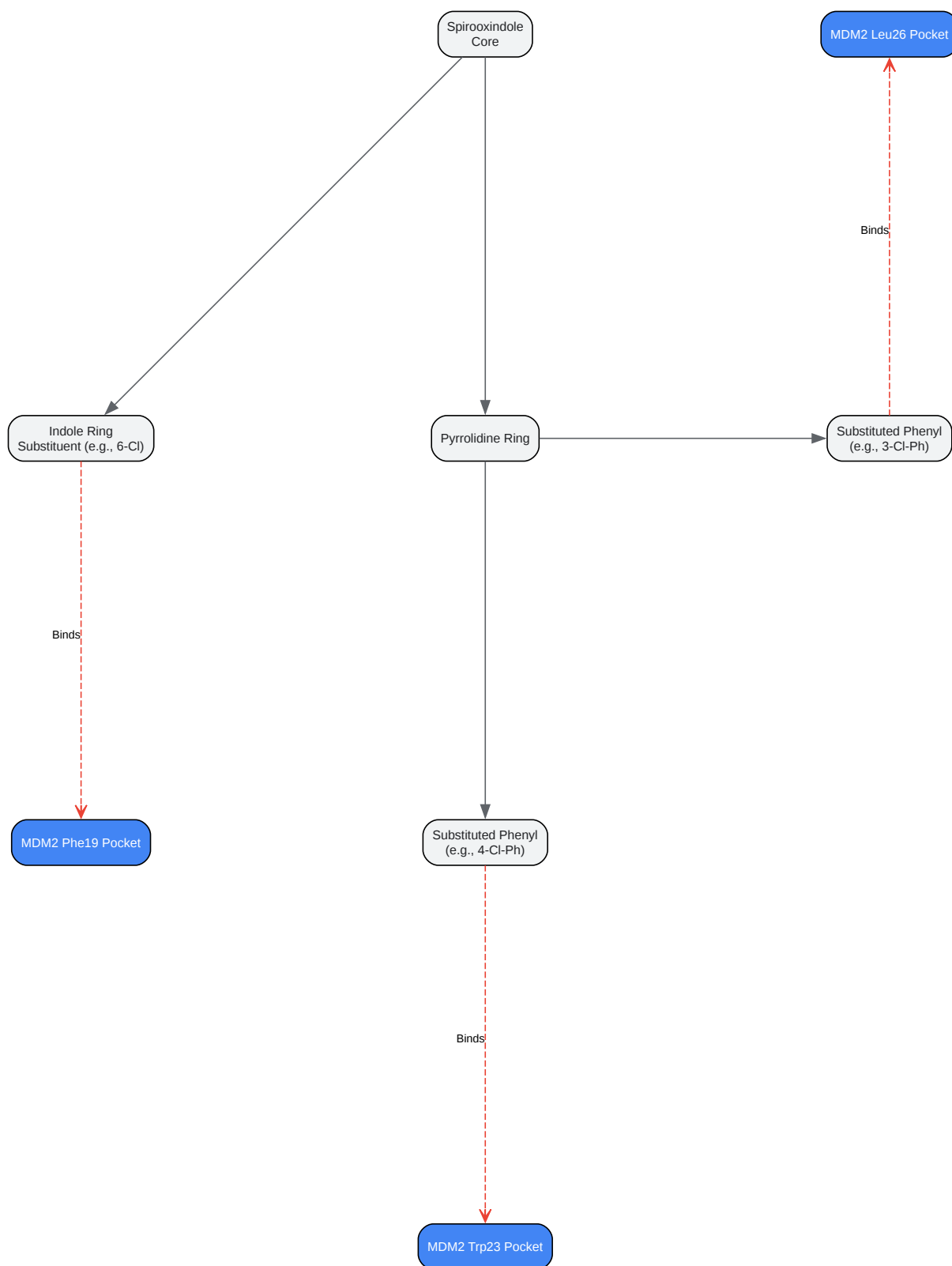
The interaction between the tumor suppressor protein p53 and its negative regulator, murine double minute 2 (MDM2), is a critical checkpoint in cell cycle control.[3] In many cancers with wild-type p53, this pathway is dysregulated by MDM2 overexpression.[3] Blocking this interaction can reactivate p53, triggering apoptosis in cancer cells.[4][5] Spirooxindole-pyrrolidine compounds have emerged as highly potent inhibitors, effectively mimicking the key p53 residues that bind to a hydrophobic cleft on the MDM2 surface.

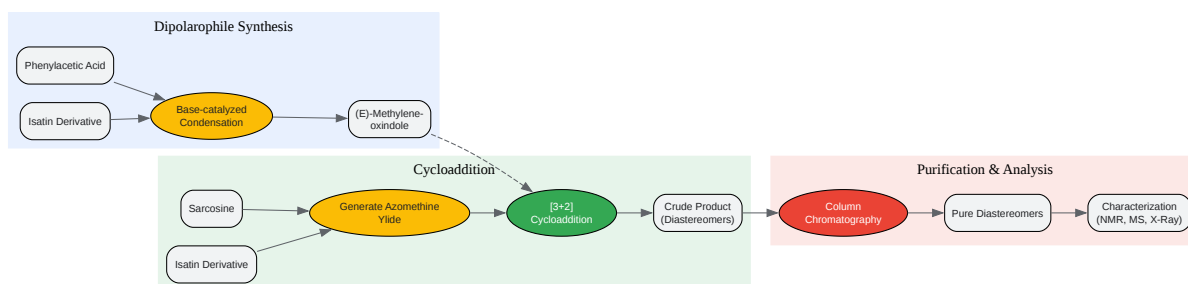
Core Pharmacophore and Mechanism of Action

The design of these inhibitors is based on mimicking the binding of three critical p53 amino acids: Phe19, Trp23, and Leu26. The spirooxindole scaffold serves as a rigid core to orient the necessary substituent groups into the corresponding pockets on the MDM2 protein.^[3]

- The Leu26 Pocket: A key interaction is the insertion of a halogenated phenyl group from the spiro-pyrrolidine ring into the deep Leu26 pocket of MDM2.
- The Trp23 Pocket: A second substituted phenyl group, also on the pyrrolidine ring, occupies the Trp23 pocket.
- The Phe19 Pocket: The oxindole core itself, particularly a halogenated substituent at the 6-position, engages with the Phe19 pocket.

The following diagram illustrates the general interaction model.





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Sources

- 1. Spirooxindole: A Versatile Biologically Active Heterocyclic Scaffold - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Recent advances in spirocyclization of indole derivatives - Chemical Society Reviews (RSC Publishing) [pubs.rsc.org]
- 3. Discovery of spirooxindole-derived small-molecule compounds as novel HDAC/MDM2 dual inhibitors and investigation of their anticancer activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. mdpi.com [mdpi.com]
- 5. mdpi.com [mdpi.com]

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